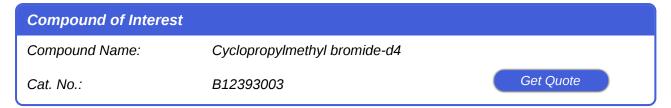




An In-depth Technical Guide to Cyclopropylmethyl Bromide-d4

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Cyclopropylmethyl bromide-d4**, a deuterated isotopologue of cyclopropylmethyl bromide. This document is intended for researchers, scientists, and professionals in drug development who utilize isotopically labeled compounds for mechanistic studies, as tracers, or as internal standards in quantitative analyses.

Chemical Identity and Physical Properties

Cyclopropylmethyl bromide-d4 is a saturated organic halide where four hydrogen atoms on the cyclopropyl ring have been replaced with deuterium. This isotopic substitution is primarily of interest for its effect on reaction kinetics and for use in analytical applications where mass differentiation is required.

Table 1: Physical and Chemical Properties of Cyclopropylmethyl bromide-d4



Property	Value	Source/Comment
Chemical Name	(Bromomethyl)cyclopropane- 2,2,3,3-d4	IUPAC
Synonyms	1-(Bromomethyl)cyclopropane- 2,2,3,3-d4, Cyclopropylmethyl bromide-d4, (Cyclopropyl- 2,2,3,3-d4)methyl bromide	[1]
CAS Number	1219805-93-2	[2]
Molecular Formula	C ₄ H ₃ D ₄ Br	[2]
Molecular Weight	139.03 g/mol	[2]
Appearance	Neat (liquid)	[1]
Boiling Point	~106 °C (223 °F)	Estimated from non-deuterated analog
Density	~1.392 g/mL	Estimated from non-deuterated analog
Solubility	10 mM in DMSO	

Synthesis

A specific, detailed experimental protocol for the synthesis of **Cyclopropylmethyl bromide-d4** is not readily available in the public domain. However, a plausible synthetic route can be devised based on established methods for the synthesis of cyclopropylmethyl halides and the deuteration of organic molecules. The most common approach involves the bromination of the corresponding deuterated alcohol, cyclopropyl-d4-methanol.

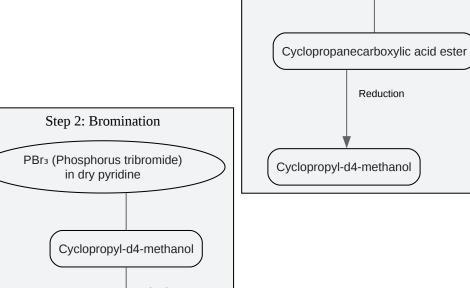
Proposed Synthesis Pathway

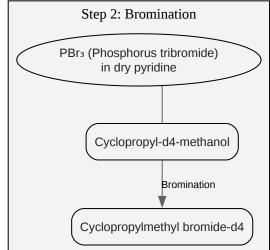
The synthesis can be envisioned as a two-step process: first, the preparation of cyclopropyl-d4-methanol, followed by its bromination.

Step 1: Synthesis of Cyclopropyl-d4-methanol

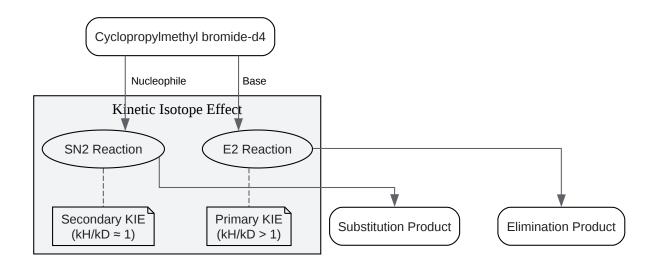
LiAID4 (Lithium aluminum deuteride) in dry ether











Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Cyclopropylmethyl-d4 Bromide | CymitQuimica [cymitquimica.com]
- 2. clearsynth.com [clearsynth.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Cyclopropylmethyl Bromide-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12393003#cyclopropylmethyl-bromide-d4-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com